Comparative Guide: UV-Vis Characterization of Sodium 5-formylfuran-2-sulfonate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Sodium 5-formylfuran-2-sulfonate*
CAS No.:	*31795-44-5*
Cat. No.:	*B152881*

Get Quote

Executive Summary

Sodium 5-formylfuran-2-sulfonate (CAS 31795-44-5) is a water-soluble furan derivative often synthesized from 5-Hydroxymethylfurfural (5-HMF). It serves as a critical intermediate in the synthesis of renewable surfactants, pharmaceutical building blocks, and cross-linking agents (e.g., for chitosan).

For researchers, the primary challenge in using this compound is distinguishing it from its precursor (5-HMF) and degradation products (furfural). This guide establishes that **Sodium 5-formylfuran-2-sulfonate** exhibits a hypsochromic (blue) shift relative to 5-HMF, with a characteristic absorption maximum (

) typically observed near 270 nm, distinct from the 284 nm peak of 5-HMF.

Technical Comparison: Spectral & Physicochemical Properties

The following table contrasts the target compound with its primary analogs. Note the progression of

© 2026 BenchChem. All rights reserved.

based on the electronic nature of the C5-substituent.

Feature	Sodium 5-formylfuran-2-sulfonate	5-Hydroxymethylfurfural (5-HMF)	Furfural
CAS Number	31795-44-5	67-47-0	98-01-1
Structure	Furan ring with C2-Formyl, C5-Sulfonate	Furan ring with C2-Formyl, C5-Hydroxymethyl	Furan ring with C2-Formyl, C5-H
Electronic Effect	Push-Pull (Weak): Two electron-withdrawing groups (Formyl & Sulfonate) compete, raising transition energy.	Push-Pull (Strong): Electron-donating (-CH_2OH) and withdrawing (-CHO) groups extend conjugation.	Reference: Single withdrawing group (-CHO).
(Water/EtOH)	~268 – 270 nm (Primary)~219, 253 nm (Secondary)	284 nm	277 nm
Molar Extinction ( )	~14,000 – 16,000 $M^{-1}cm^{-1}$ (Est.)	16,830 $M^{-1}cm^{-1}$	14,000 $M^{-1}cm^{-1}$
Solubility	High (Water), Low (Organic Solvents)	Moderate (Water), High (Organics)	Low (Water), High (Organics)

Mechanistic Insight: The "Blue Shift" Causality

The spectral difference is driven by substituent effects on the furan

-system:

- 5-HMF (284 nm): The hydroxymethyl group (

) acts as an electron donor (via hyperconjugation/inductive effects), while the formyl group (

) is an electron acceptor. This "push-pull" system lowers the HOMO-LUMO gap, causing a red shift (bathochromic).

© 2026 BenchChem. All rights reserved.

- **Sodium 5-formylfuran-2-sulfonate** (~270 nm): The sulfonate group (

) is electron-withdrawing. Replacing the donating group of HMF with a withdrawing sulfonate group destabilizes the "push-pull" resonance. The presence of two withdrawing groups (formyl and sulfonate) increases the energy required for the

  transition, resulting in a blue shift (hypsochromic) relative to HMF and even Furfural.

Experimental Protocol: Self-Validating Characterization

To ensure data integrity, follow this protocol which includes internal validation steps to rule out contamination by HMF.

Reagents & Equipment[1][2][3]

- Analyte: **Sodium 5-formylfuran-2-sulfonate** (>95% purity).
- Solvent: Ultrapure Deionized Water (Milli-Q) or Ethanol (spectroscopic grade). Note: Water is preferred due to the high solubility of the salt.
- Reference Standard: 5-HMF (for validation).
- Equipment: Double-beam UV-Vis Spectrophotometer (Quartz cuvettes, 1 cm path length).

Step-by-Step Methodology

- Baseline Correction:
  - Fill two matched quartz cuvettes with the solvent (water).
  - Run a baseline scan (200–400 nm). Ensure absorbance is < 0.005 AU across the range.
- Stock Solution Preparation (Gravimetric):
  - Weigh ~10 mg of **Sodium 5-formylfuran-2-sulfonate**.
  - Dissolve in 100 mL volumetric flask with water (Concentration

© 2026 BenchChem. All rights reserved.

100 mg/L).

- Validation Check: Solution must be clear and colorless to pale yellow. Turbidity indicates impurities or insolubility.

- Dilution Series (Linearity Check):
  - Prepare dilutions: 2, 4, 6, 8, 10 mg/L.
  - This range ensures absorbance falls within the linear dynamic range (0.1 – 1.0 AU).
- Spectral Scanning:
  - Scan the 10 mg/L sample from 200 to 400 nm.
  - Success Criteria: Look for a distinct peak maximum at 268–270 nm.
  - Failure Flag: If the peak is at 284 nm, your sample is likely contaminated with unreacted HMF. If the peak is at 277 nm, it may be degraded to furfural (loss of sulfonate).
- Molar Extinction Coefficient (

) Calculation:
  - Plot Absorbance (

) vs. Concentration (

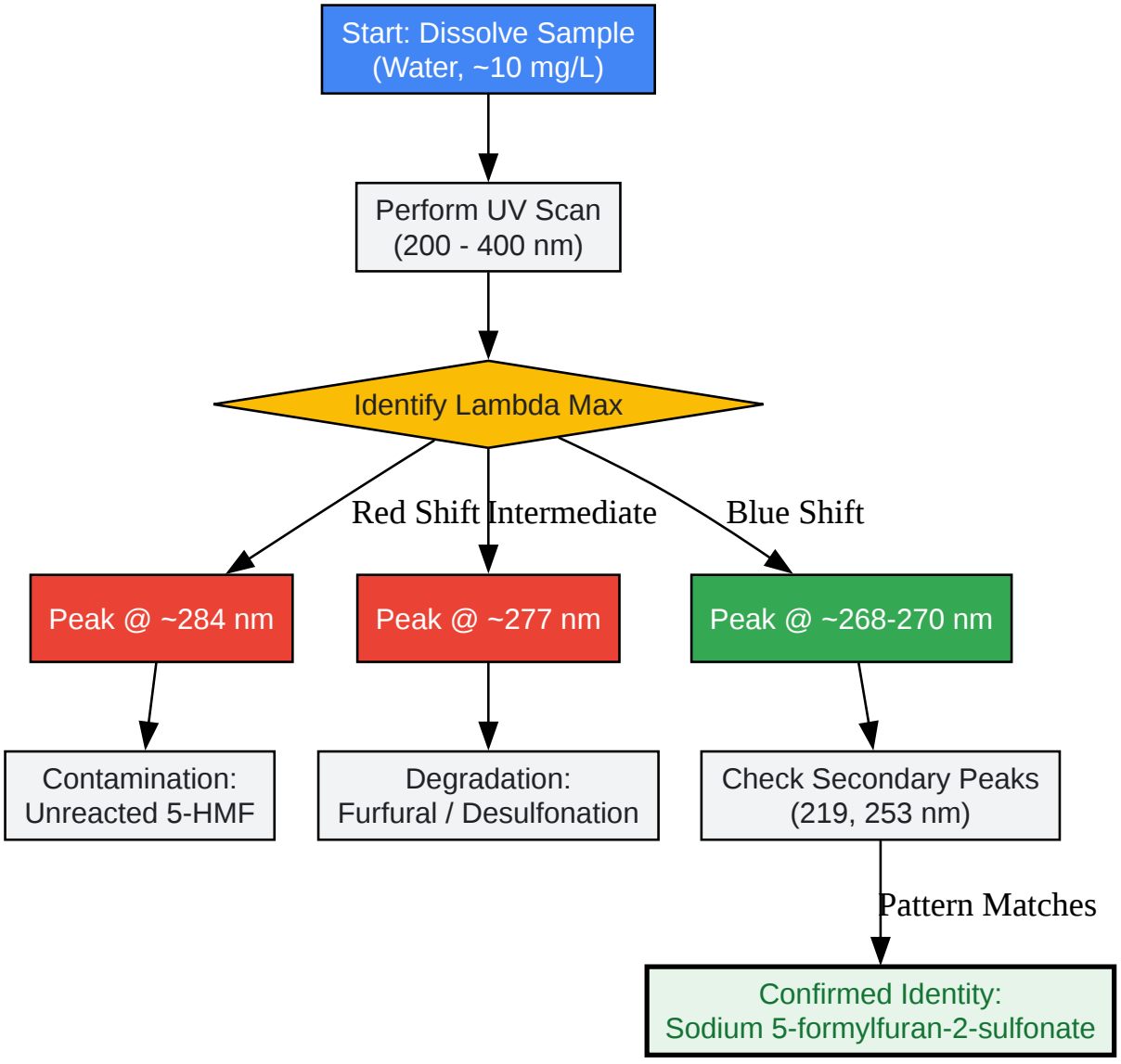
    in mol/L).
  - Calculate slope:

    .

Visualization: Characterization Workflow

The following diagram illustrates the decision logic for validating the compound identity based on spectral data.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Logic flow for distinguishing **Sodium 5-formylfuran-2-sulfonate** from common impurities using UV-Vis spectral shifts.

References

- National Center for Biotechnology Information (NCBI).
  - [Link]

© 2026 BenchChem. All rights reserved.

- BenchChem. 5-formylfuran-2-sulfonic acid: Spectroscopic Data and Protocols. (Citing spectral bands at 219, 253, 270 nm).[1]
- Muzzarelli, R. A. A., et al. "N-sulfofurfuryl chitosan: synthesis and characterization." (Describes the use of 5-formyl-2-furansulfonic acid sodium salt and its UV characterization in derivatives).
  - [Link]
- Hudz, N., et al. "Spectral characteristics of 5-hydroxymethylfurfural...". Semantic Scholar.
  - [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. furan-2-sulfonic acid | 82971-11-7 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Comparative Guide: UV-Vis Characterization of Sodium 5-formylfuran-2-sulfonate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152881/docs#comparative-guide-uv-vis-characterization-of-sodium-5-formylfuran-2-sulfonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.